

Application Notes and Protocols: Direct Violet 1 in Leather and Paper Dyeing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Violet 1

Cat. No.: B15568027

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and technical data for the use of **Direct Violet 1** (C.I. 22570) in leather and paper dyeing applications. The information is intended to guide researchers and professionals in developing and executing dyeing processes with this versatile azo dye.

Overview of Direct Violet 1

Direct Violet 1 is a water-soluble anionic dye belonging to the double azo class of compounds. It is primarily used for dyeing cellulosic fibers such as cotton and viscose, as well as silk, polyamide, leather, and paper pulp. The dye presents as a reddish-brown powder and dissolves in water to form a deep purplish-red to purple solution.

Chemical Structure: Disodium;6-amino-5-[[4-[4-[(2-amino-8-hydroxy-6-sulfonatophthalen-1-yl)diazenyl]phenyl]phenyl]diazenyl]-4-hydroxynaphthalene-2-sulfonate

Molecular Formula: $C_{32}H_{22}N_6Na_2O_8S_2$

Molecular Weight: 728.66 g/mol

CAS Number: 2586-60-9

Quantitative Data

The performance of **Direct Violet 1** is summarized in the tables below, providing key fastness properties on cellulosic fibers, which are indicative for paper applications.

Table 1: Fastness Properties of **Direct Violet 1** on Cellulosic Fibers

| Property | ISO Standard | AATCC Standard | Rating |
|-----------------------|--------------|----------------|--------|
| Acid Resistance | ISO | 3-4 | |
| Alkali Resistance | ISO | 4 | |
| Light Fastness | ISO | 3 | |
| Soaping (Fading) | ISO | 2-3 | |
| Soaping (Stain) | ISO | 2-3 | |
| Water (Fading) | AATCC | 4 | |
| Water (Stain) | AATCC | 4 | |
| Perspiration (Fading) | AATCC | 2-3 | |
| Perspiration (Stain) | AATCC | 3-4 | |
| Rubbing (Dry) | AATCC | 2-3 | |

Rating Scale: The ratings are based on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Application in Leather Dyeing

Direct dyes like **Direct Violet 1** are used in leather dyeing to achieve a wide range of colors. The dyeing process is influenced by several parameters, including pH, temperature, and the use of auxiliary chemicals. While direct dyes may have poor lightfastness on leather, they can be used for specific applications where high lightfastness is not a critical requirement.

Experimental Protocol for Leather Dyeing

This protocol provides a general procedure for drum dyeing of chrome-tanned leather with **Direct Violet 1**. Modifications may be necessary depending on the specific type of leather and

desired shade.

Materials:

- Chrome-tanned leather (wet blue)
- **Direct Violet 1** dye
- Formic acid
- Ammonia
- Cationic fixing agent (e.g., polyammonium compounds)^{[1][2][3]}
- Water

Equipment:

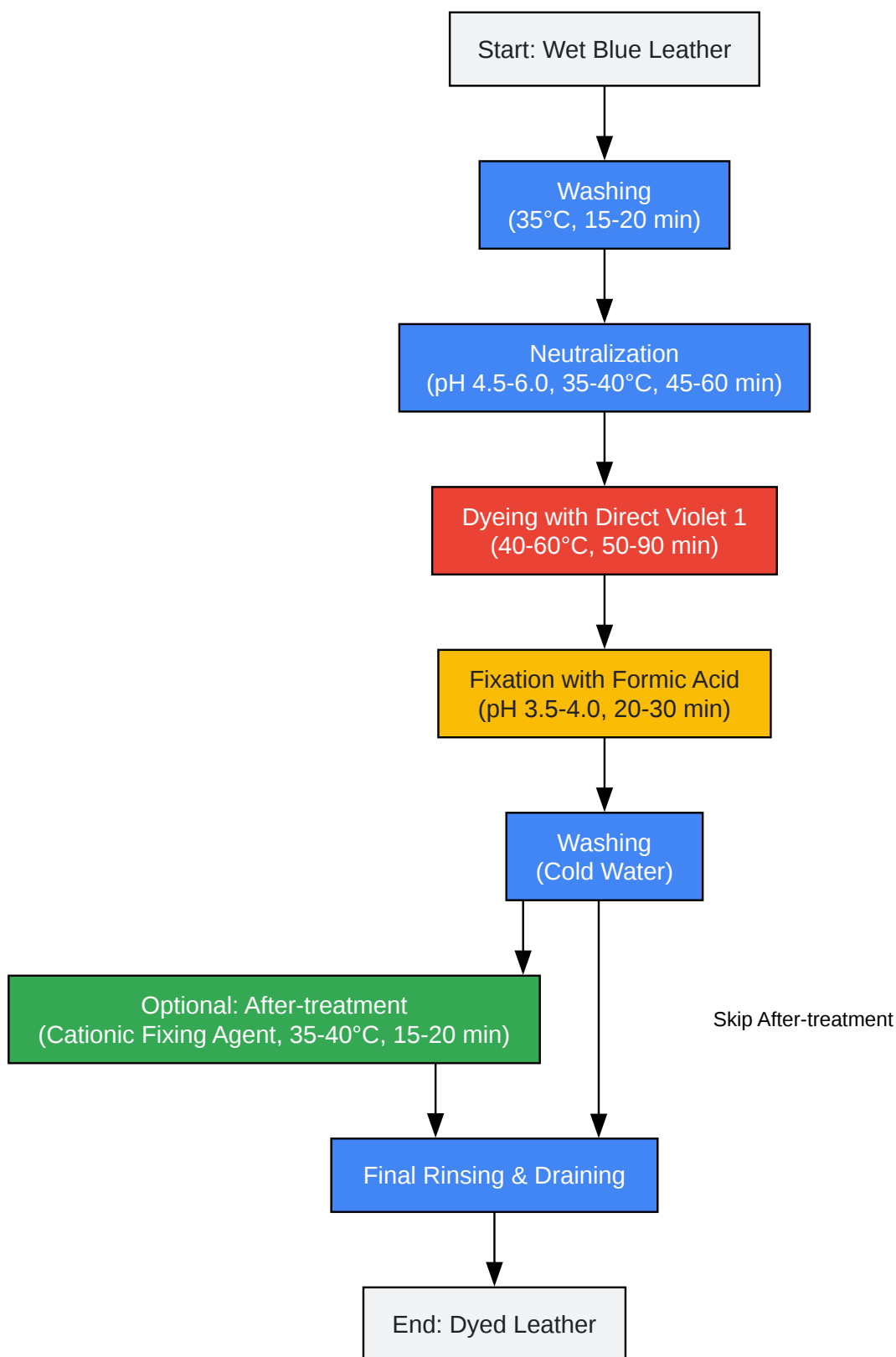
- Laboratory-scale dyeing drum
- pH meter
- Thermometer

Procedure:

- Washing: The wet blue leather is washed in the drum with water at 35°C for 15-20 minutes to remove any residual salts and impurities.
- Neutralization: The pH of the leather is adjusted to a range of 4.5-6.0 using a neutralizing agent like sodium bicarbonate or sodium formate. This step is crucial for ensuring level dye penetration. The neutralization is typically carried out at 35-40°C for 45-60 minutes.
- Dyeing:
 - The dyebath is prepared with water at 40-50°C.
 - **Direct Violet 1** (0.5 - 3.0% on shaved weight, depending on the desired shade) is dissolved separately in hot water and then added to the drum.

- The leather is run in the dyebath for 20-30 minutes to allow for dye penetration.
- The temperature is gradually raised to 50-60°C and maintained for 30-60 minutes.
- Fixation:
 - To fix the dye, the pH of the bath is slowly lowered to 3.5-4.0 by the addition of formic acid in several portions over 30 minutes.
 - The drum is run for an additional 20-30 minutes to ensure complete fixation.
- Washing: The dyed leather is washed with cold water to remove any unfixed dye.
- After-treatment (Optional): To improve wet fastness, an after-treatment with a cationic fixing agent (1-2% on shaved weight) can be applied at 35-40°C for 15-20 minutes.
- Final Rinsing and Draining: The leather is thoroughly rinsed with water and then drained.

Experimental Workflow for Leather Dyeing



[Click to download full resolution via product page](#)

Leather Dyeing Workflow with **Direct Violet 1**

Application in Paper Dyeing

Direct Violet 1 is used in the paper industry for coloring paper pulp and producing a variety of violet shades. The dye's affinity for cellulose fibers makes it suitable for this application. The dyeing process in papermaking is typically integrated into the wet-end of the paper machine.

Experimental Protocol for Paper (Pulp) Dyeing

This protocol outlines a laboratory procedure for dyeing bleached paper pulp with **Direct Violet 1**.

Materials:

- Bleached paper pulp (e.g., kraft or sulfite)
- **Direct Violet 1** dye
- Sodium sulfate (Glauber's salt)
- Cationic fixing agent
- Water

Equipment:

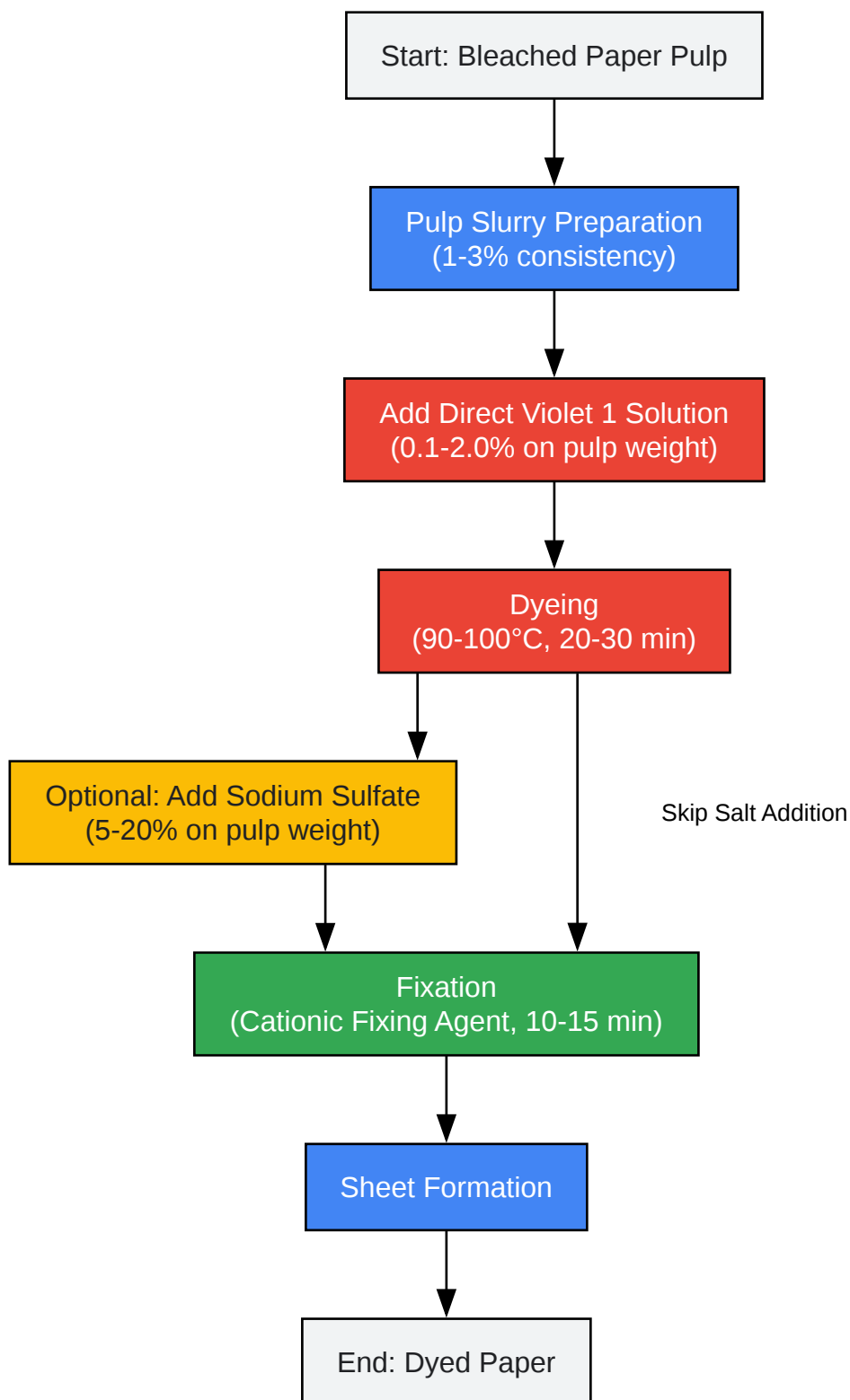
- Laboratory pulp disintegrator or high-speed mixer
- Beakers
- pH meter
- Sheet former

Procedure:

- **Pulp Slurry Preparation:** A pulp slurry of a known consistency (e.g., 1-3%) is prepared in a beaker.
- **Dye Addition:**

- A stock solution of **Direct Violet 1** is prepared by dissolving the dye powder in hot water.
- The required amount of the dye solution (typically 0.1 - 2.0% on dry pulp weight) is added to the pulp slurry while stirring.
- Dyeing:
 - The mixture is stirred for 15-30 minutes to ensure uniform distribution of the dye.
 - The temperature is raised to 90-100°C and maintained for 20-30 minutes to maximize dye exhaustion.[\[4\]](#)
 - Sodium sulfate (5-20% on dry pulp weight) can be added to the slurry to enhance dye uptake.
- Fixation:
 - After the dyeing period, a cationic fixing agent (1-3% on dry pulp weight) is added to the slurry to improve wet fastness.
 - The slurry is stirred for an additional 10-15 minutes.
- Sheet Formation: The dyed pulp is diluted to the appropriate consistency and used to form handsheets using a standard sheet former.
- Drying and Testing: The handsheets are pressed and dried according to standard procedures. The resulting paper can then be tested for color and other properties.

Experimental Workflow for Paper Dyeing



[Click to download full resolution via product page](#)

Paper (Pulp) Dyeing Workflow with **Direct Violet 1**

Safety and Handling

Direct Violet 1 is an industrial chemical and should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the dye powder and solutions.[5]
- Ventilation: Use in a well-ventilated area to avoid inhalation of dust.[5]
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing and reducing agents.[5] Keep containers tightly closed.[5]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.[5][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dye Fixing Agents | Dyeing Auxiliaries | Protex Korea [protexkorea.co.kr]
- 2. rawsource.com [rawsource.com]
- 3. Dye Fixing Agent for Cotton & Textile Manufacturer – Sarex Chemicals [sarex.com]
- 4. Direct Violet 1 - Direct Violet N - Direct Violet 4RB from Emperor Chem [emperordye.com]
- 5. emperordye.com [emperordye.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Direct Violet 1 in Leather and Paper Dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15568027#direct-violet-1-applications-in-leather-and-paper-dyeing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com